

Introduction: A Modern Solution for Nucleophilic Fluorination

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Compound of Interest

Compound Name: DMPU-HF Reagent

CAS No.: 287966-55-6

Cat. No.: B1446177

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The incorporation of fluorine into organic molecules is a cornerstone of modern drug discovery and materials science. However, the direct use of hydrogen fluoride (HF), the most fundamental and atom-economical fluorine source, is hampered by its high toxicity, corrosivity, and difficult handling as a low-boiling gas.^{[1][2]} To circumvent these challenges, complexes of HF with organic bases, such as Olah's reagent (a pyridine-HF complex) and triethylamine-HF, were developed.^{[2][3]} While these reagents are more manageable liquids, their basic nature reduces the acidity of the system and can interfere with many transition-metal catalysts by strong coordination.^{[2][3]}

This guide focuses on a "designer" HF-based fluorination reagent: the complex of 1,3-dimethyl-3,4,5,6-tetrahydro-2(1H)-pyrimidinone (DMPU) and hydrogen fluoride, commonly known as DMPU-HF. This reagent was developed to retain the fluorinating power of HF while overcoming the limitations of traditional amine-HF complexes.^{[2][3]} DMPU-HF is a stable, liquid complex formed through hydrogen bonding that provides a unique combination of high acidity and compatibility with cationic metal catalysts, making it a superior choice for a variety of modern synthetic transformations.^{[2][3][4]}

The key to DMPU-HF's advantageous properties lies in the selection of DMPU as a hydrogen-bond acceptor. DMPU is a very weak nucleophile and is less basic than pyridine or triethylamine.[2][3] This results in the DMPU-HF complex having a higher acidity than its traditional counterparts.[2][3] Furthermore, DMPU is weakly coordinating, preventing it from deactivating sensitive metal catalysts.[2][3] This guide provides an in-depth overview of the physical and chemical properties of DMPU-HF, its applications, and detailed protocols for its use.

Physicochemical and Safety Data

A clear understanding of the fundamental properties and hazards of DMPU-HF is essential for its safe and effective use in a laboratory setting.

Physical and Chemical Properties

The **DMPU-HF reagent** is typically supplied as a 65% w/w solution of HF in DMPU.[3][5][6][7] It is a light yellow to brown clear liquid that is sensitive to moisture and heat.[5]

Property	Value	Source(s)
CAS Number	287966-55-6	[7][8]
Molecular Formula	C ₆ H ₁₃ FN ₂ O	[7][8]
Molecular Weight	148.18 g/mol	[8]
Appearance	Light yellow to Brown clear liquid	[5]
HF Content	65.0 to 69.0 % (w/w)	[3][5]
Storage Conditions	Refrigerate (0-10°C) under an inert atmosphere	[5][7]
Stability	Moisture and heat sensitive	[5]

Safety and Handling

DMPU-HF is a highly toxic and corrosive material that demands stringent safety protocols. It is fatal if swallowed, inhaled, or in contact with skin, and it causes severe skin burns and eye

damage.[8] All manipulations must be carried out in a well-ventilated chemical fume hood by trained personnel wearing appropriate personal protective equipment (PPE).

GHS Hazard Information:[8]

- Pictograms: GHS05 (Corrosion), GHS06 (Skull and Crossbones)
- Signal Word: Danger
- Hazard Statements:
 - H300 + H310 + H330: Fatal if swallowed, in contact with skin or if inhaled.
 - H314: Causes severe skin burns and eye damage.
- Precautionary Statements (Selected):
 - P260: Do not breathe mist/vapors/spray.
 - P262: Do not get in eyes, on skin, or on clothing.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P284: Wear respiratory protection.
 - P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
 - P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Emergency Procedures: Due to the presence of hydrofluoric acid, exposure requires immediate and specialized medical attention. Calcium gluconate gel should be readily available as a first aid antidote for skin contact. Always consult the material's Safety Data Sheet (SDS) before handling.[9]

Chemical Reactivity and Synthetic Applications

The utility of DMPU-HF stems from its ability to act as a potent nucleophilic fluoride source with high acidity, enabling reactions that are inefficient with other HF complexes.

Mechanism of Action: The Advantage of High Acidity

The formation of the DMPU-HF complex is a simple hydrogen-bonding interaction.

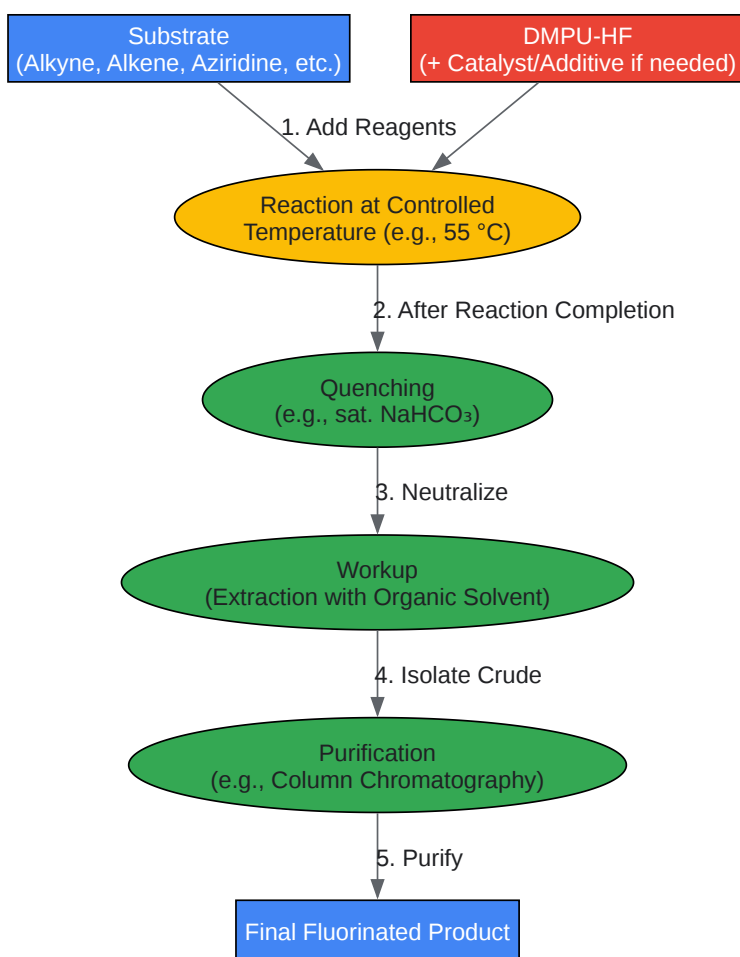
Caption: Formation of the DMPU-HF hydrogen-bonded complex.

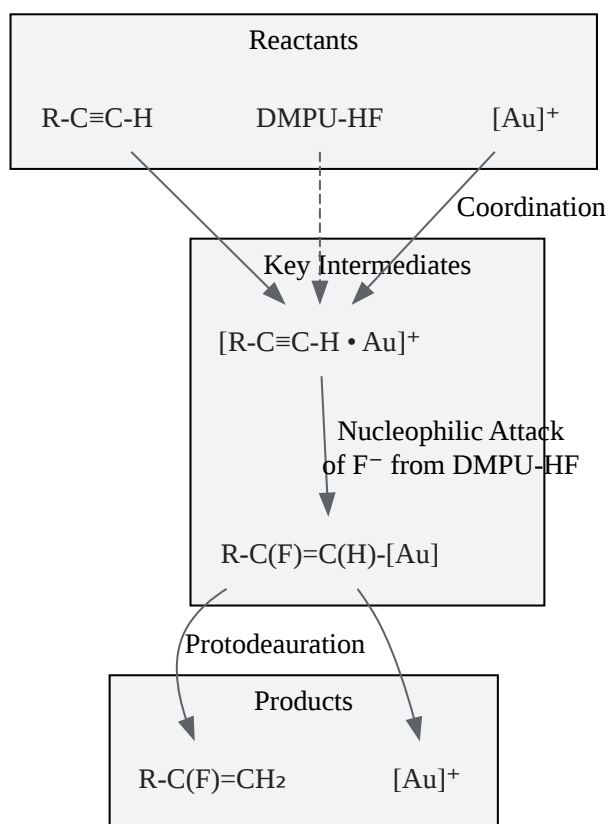
Unlike pyridine or triethylamine, DMPU is a non-basic and weakly coordinating hydrogen-bond acceptor.[2][3] This means that the resulting complex possesses higher acidity, which is crucial for activating substrates and catalysts.[2][3] For instance, DMPU-HF is acidic enough to activate imidogold precatalysts for reactions like alkyne hydrofluorination, a transformation where pyridine/HF is significantly less effective.[2]

Key Applications

- **Hydrofluorination of Alkynes:** DMPU-HF, in conjunction with a gold catalyst, provides a highly regioselective method for the mono- and dihydrofluorination of both terminal and internal alkynes.[2][3][4] This yields synthetically valuable fluoroalkenes and gem-difluoromethylene compounds, which are important building blocks in medicinal chemistry.[3] The reaction demonstrates excellent functional group tolerance.[3] For example, alkene groups are well-tolerated, allowing for selective hydrofluorination of alkynes in complex molecules.[3]
- **Fluoro-Prins Cyclization:** The reagent is ideal for the diastereoselective synthesis of substituted 4-fluorotetrahydropyrans and 4-fluoropiperidines via a fluoro-Prins reaction.[10] Compared to traditional reagents, DMPU-HF delivers both higher yields and superior diastereoselectivity in these cyclizations.[10]

- Bromofluorination of Alkenes: In the presence of an electrophilic bromine source like N-bromosuccinimide (NBS), DMPU-HF efficiently converts alkenes into their corresponding bromofluoro compounds.[10] The reaction proceeds with high reactivity and good Markovnikov regioselectivity.[10]
- Ring Opening of Aziridines and Epoxides: The acidic nature of DMPU-HF facilitates the efficient ring-opening of strained heterocycles like aziridines and epoxides, providing access to a wide range of β -fluoroamines and fluorohydrins.[11]





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